

Application Notes and Protocols for Preparing Celecoxib Stock Solution in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Celecoxib

Cat. No.: B062257

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Introduction

Celecoxib is a selective non-steroidal anti-inflammatory drug (NSAID) that specifically inhibits the cyclooxygenase-2 (COX-2) enzyme.[1][2] Its anti-inflammatory and analgesic properties stem from the inhibition of prostaglandin synthesis.[3][4] Beyond its established clinical use, **celecoxib** is a valuable tool in cell culture experiments for studying inflammation, cancer biology, and other cellular processes. In various cancer cell lines, **celecoxib** has been shown to induce apoptosis and cause cell-cycle arrest at the G0/G1 checkpoint.[5][6] Accurate and consistent preparation of **celecoxib** stock solutions is paramount for obtaining reliable and reproducible experimental results.

These application notes provide a detailed protocol for the preparation, storage, and quality control of **celecoxib** stock solutions for use in cell culture applications.

Data Presentation

A summary of the key quantitative data for **celecoxib** is presented in the table below for easy reference.

Property	Value	References
Molecular Weight	381.37 g/mol	[7]
Melting Point	157-159 °C	[7][8]
Appearance	White to off-white crystalline powder	[7]
Solubility in DMSO	≥ 50 mg/mL (approximately 131 mM)	[6]
Solubility in Ethanol	Approximately 25 mg/mL	[5]
Solubility in Dimethyl Formamide (DMF)	Approximately 16.6 mg/mL	[5]
Water Solubility	Poorly soluble	[7][9]
Storage (Solid)	-20°C for up to 3 years	[6]
Storage (in DMSO)	-80°C for up to 6 months; -20°C for up to 1 month	[6]

Experimental Protocols

Materials

- Celecoxib powder (purity ≥98%)[5]
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, conical-bottom polypropylene tubes (1.5 mL or 15 mL)
- Calibrated analytical balance
- Vortex mixer
- Sterile syringe filters (0.22 µm pore size), compatible with DMSO
- Sterile syringes

- Sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and chemical-resistant gloves

Protocol for Preparing a 100 mM Celecoxib Stock Solution in DMSO

This protocol describes the preparation of a 100 mM stock solution of **celecoxib** in DMSO, a commonly used concentration for in vitro studies.

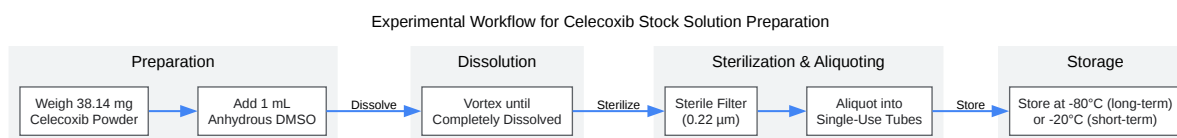
- Pre-Weighing Preparation: Before weighing, allow the **celecoxib** powder to equilibrate to room temperature to prevent condensation.
- Weighing: Accurately weigh 38.14 mg of **celecoxib** powder using an analytical balance and transfer it to a sterile 1.5 mL or 15 mL conical tube.
- Dissolution:
 - Add 1 mL of anhydrous, cell culture grade DMSO to the tube containing the **celecoxib** powder.
 - Cap the tube tightly and vortex thoroughly for 2-5 minutes until the powder is completely dissolved. A clear solution should be obtained. Gentle warming in a 37°C water bath for a few minutes can aid dissolution if necessary.[\[10\]](#)
- Sterilization:
 - To ensure sterility for cell culture applications, filter the stock solution through a 0.22 µm DMSO-compatible syringe filter into a new sterile tube.
- Aliquoting and Storage:
 - Dispense the sterilized stock solution into smaller, single-use aliquots (e.g., 20-50 µL) in sterile polypropylene microcentrifuge tubes. This minimizes freeze-thaw cycles which can affect the stability of the compound.

- Clearly label each aliquot with the compound name ("**Celecoxib**"), concentration (100 mM), solvent (DMSO), and the date of preparation.
- For long-term storage, place the aliquots at -80°C , where they can be stable for up to 6 months.[6] For short-term storage, -20°C is suitable for up to one month.[6]
- Final Dilution in Cell Culture Medium:
 - When preparing working concentrations for cell culture experiments, thaw an aliquot of the stock solution at room temperature.
 - Dilute the stock solution to the desired final concentration in the cell culture medium. It is crucial to ensure that the final concentration of DMSO in the medium does not exceed a level that is toxic to the specific cell line being used (typically $\leq 0.1\%$). [6] For example, to achieve a final concentration of $100\text{ }\mu\text{M}$ celecoxib, add $1\text{ }\mu\text{L}$ of the 100 mM stock solution to 1 mL of cell culture medium.

Quality Control

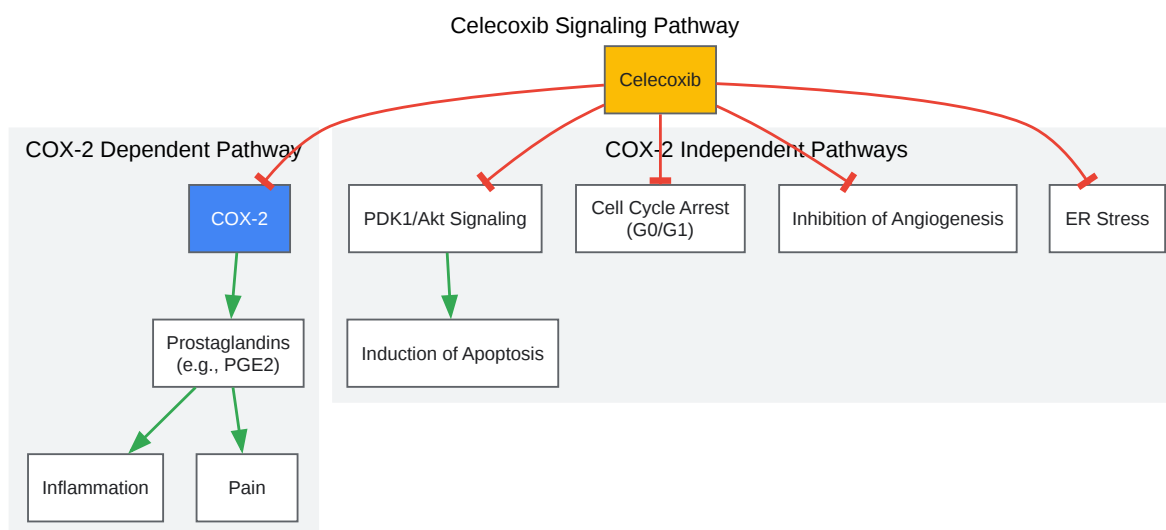
- Visual Inspection: Before each use, visually inspect the thawed stock solution for any signs of precipitation or crystallization. If particulates are observed, the aliquot should be discarded.
- Functional Assay: Periodically, the biological activity of the stock solution can be confirmed using a relevant assay, such as a COX-2 inhibition assay or a cell viability assay on a sensitive cell line.

Mandatory Visualization



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Caption: Workflow for preparing a **celecoxib** stock solution.



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Caption: Key signaling pathways affected by **celecoxib**.

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